

Glycyl-dl-serine handling storage -20°C

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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Application Notes: Glycyl-DL-Serine

1. Basic Compound Profile Glycyl-DL-serine is a dipeptide composed of glycine and the racemic mixture DL-serine [1]. It appears as a white to off-white crystalline powder [1] [2] and is commonly used in biochemical research, including proton magnetic resonance studies of interactions between amino acids, dipeptides, and macromolecules like sRNA [1].

2. Key Physicochemical Properties The table below summarizes the fundamental characteristics of **Glycyl-DL-serine** for experimental design and handling:

Property	Value / Description
CAS Number	687-38-7 [1] [2] [3]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₄ [1] [2] [3]
Molecular Weight	162.14 g/mol [1] [2] [3]
Melting Point	207 °C [1] [3]
Storage Temperature	-20°C [1] [2] [4]
Solubility	Slightly soluble in water and acidic aqueous solutions [1] [3]

Property	Value / Description
pKa	2.98 (at 25°C) [1] [4]

3. Potential Research Applications While direct protocols for **Glycyl-DL-serine** are limited, its components are critical in neurological and oncological research, suggesting potential application areas:

- **Neurological Research:** Serine and glycine are crucial for excitatory neurotransmission as co-agonists of the NMDA receptor [5]. Altered levels of D-serine are implicated in conditions like depression and schizophrenia [5] [6].
- **Cancer Research:** Serine and glycine metabolism is upregulated in various cancers, including glioma. These amino acids fuel nucleotide synthesis, maintain redox homeostasis, and can reshape the tumor immune microenvironment [7]. Gene expression signatures related to their metabolism can predict prognosis and response to immunotherapy [7].

Handling and Storage Protocol

1. Storage Conditions

- **Long-term Storage:** Store the product at **-20°C** in its original, tightly sealed container [1] [2].
- **Container Material:** Use compatible packaging materials that comply with local regulations for chemical storage [2].
- **Incompatibilities:** Store away from oxidizing agents [2].

2. Safe Handling Procedures

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses, and a lab coat. If dust generation is likely, use a dust respirator and consider local exhaust ventilation [2].
- **Handling Precautions:** Avoid contact with skin, eyes, and clothing. Prevent the dispersion of dust [2]. Handle in a well-ventilated place and wash hands and face thoroughly after use [2].
- **Accidental Release Measures:** Sweep spilled material into an airtight container without dispersing dust. Prevent product from entering drains. Dispose of adhered or collected material promptly according to local regulations [2].

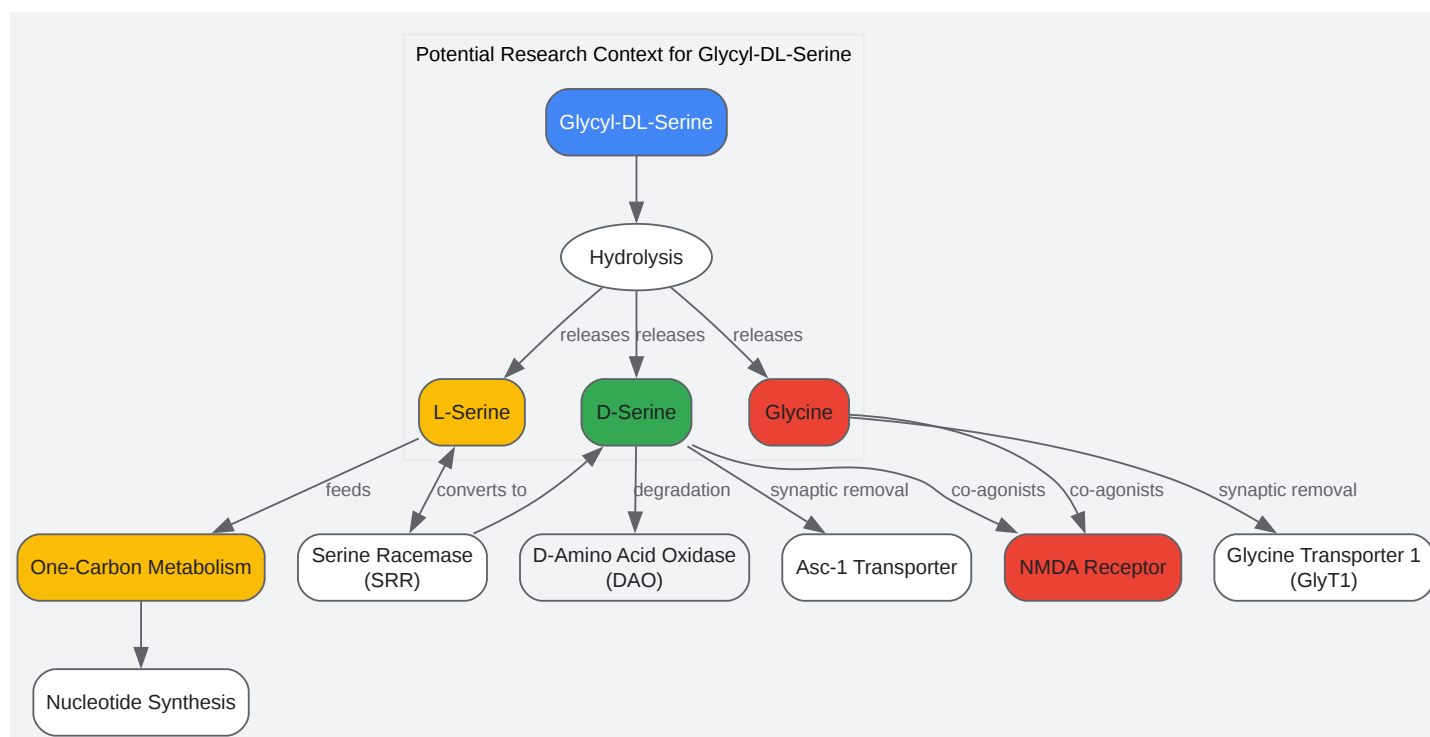
3. Stability and Reactivity

- **Chemical Stability:** The compound is stable under proper storage conditions [2].
- **Hazardous Decomposition:** It may decompose upon combustion or at high temperatures to generate poisonous fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides (NOx)

[2].

Experimental Context: Serine & Glycine in Signaling

The following diagram illustrates the broader metabolic and signaling pathways of serine and glycine, which provide a research context for the dipeptide **Glycyl-DL-serine**.



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Important Pre-Experimental Considerations

- **Reconstitution:** Given its slight solubility in water and acidic solutions [1] [3], preliminary experiments to determine optimal solvent conditions and concentrations for your specific application are

necessary.

- **Analytical Verification:** It is good practice to verify the purity and stability of the compound upon receipt and after reconstitution, using methods like HPLC, especially if used in sensitive biological assays.
- **Literature Gap:** The available scientific literature provides details on the properties and safety of **Glycyl-DL-serine** but lacks specific, cited experimental protocols for its direct application. Further research into specialized databases or scientific publications may be required.

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